

Application Note: A Strategic Approach to the Synthesis of 1-(Aminomethyl)cyclopropanol

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Compound of Interest

Compound Name: 1-(Aminomethyl)cyclopropanol

Cat. No.: B1280185

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Abstract: **1-(Aminomethyl)cyclopropanol** is a pivotal structural motif in modern medicinal chemistry, serving as a conformationally constrained building block in the design of novel therapeutics.^{[1][2]} Its unique three-dimensional architecture, combining a rigid cyclopropane core with both a nucleophilic amine and a hydrogen-bond-donating hydroxyl group, makes it a valuable component for enhancing potency and modulating physicochemical properties in drug candidates.^[3] This application note provides a comprehensive guide for researchers, scientists, and drug development professionals on a robust and logical two-step synthesis of **1-(Aminomethyl)cyclopropanol**. We will delve into the underlying reaction mechanisms, provide detailed, field-tested protocols, and explain the critical causality behind experimental choices, moving from a stable, commercially available precursor to the final, high-value compound.

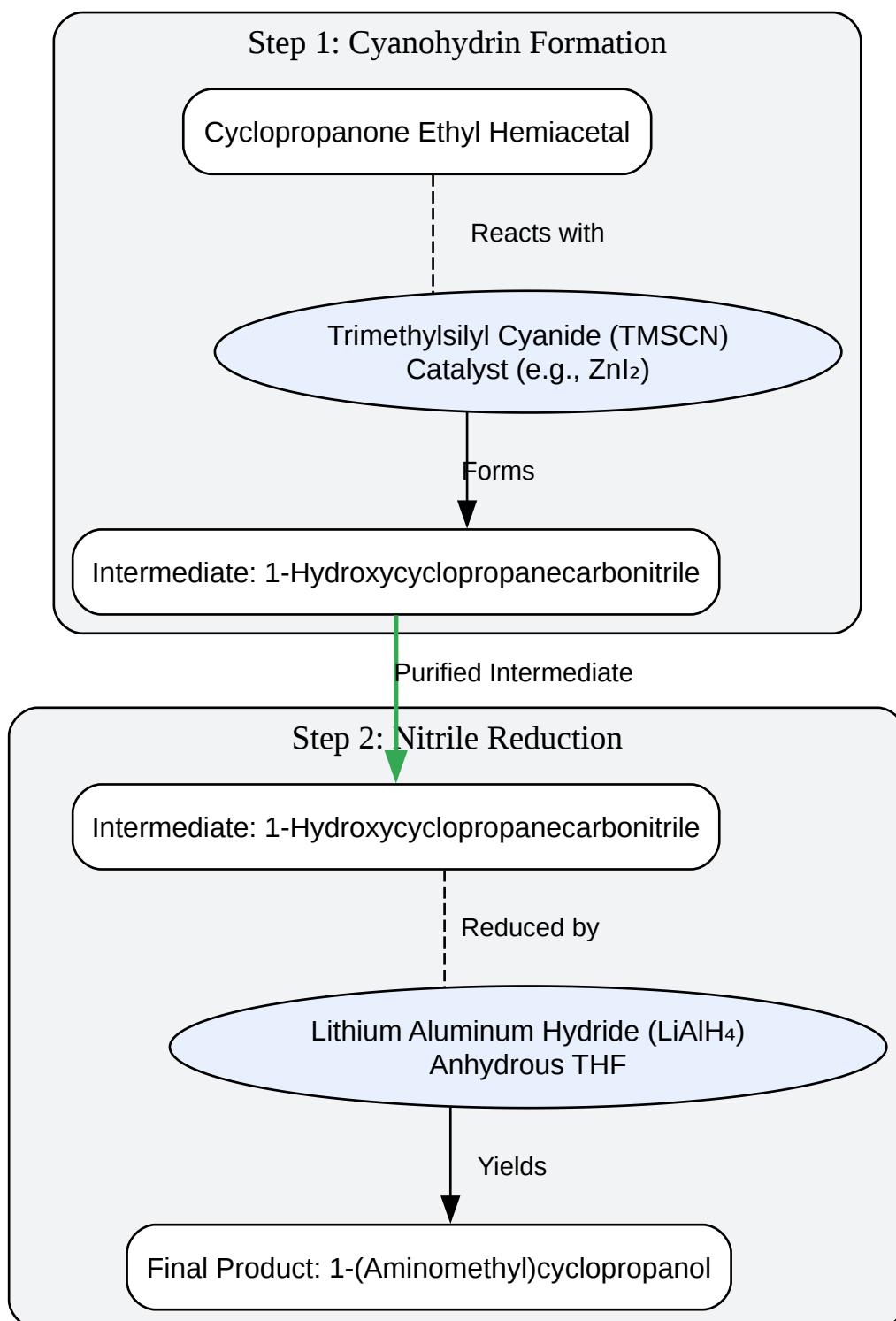
Strategic Overview of the Synthesis

The direct synthesis of **1-(Aminomethyl)cyclopropanol** is complicated by the inherent lability of the cyclopropanone core.^[4] Our strategy circumvents this challenge by employing a stable surrogate, cyclopropanone ethyl hemiacetal, which can be safely handled and stored. The synthesis proceeds through two fundamental and high-yielding organic transformations:

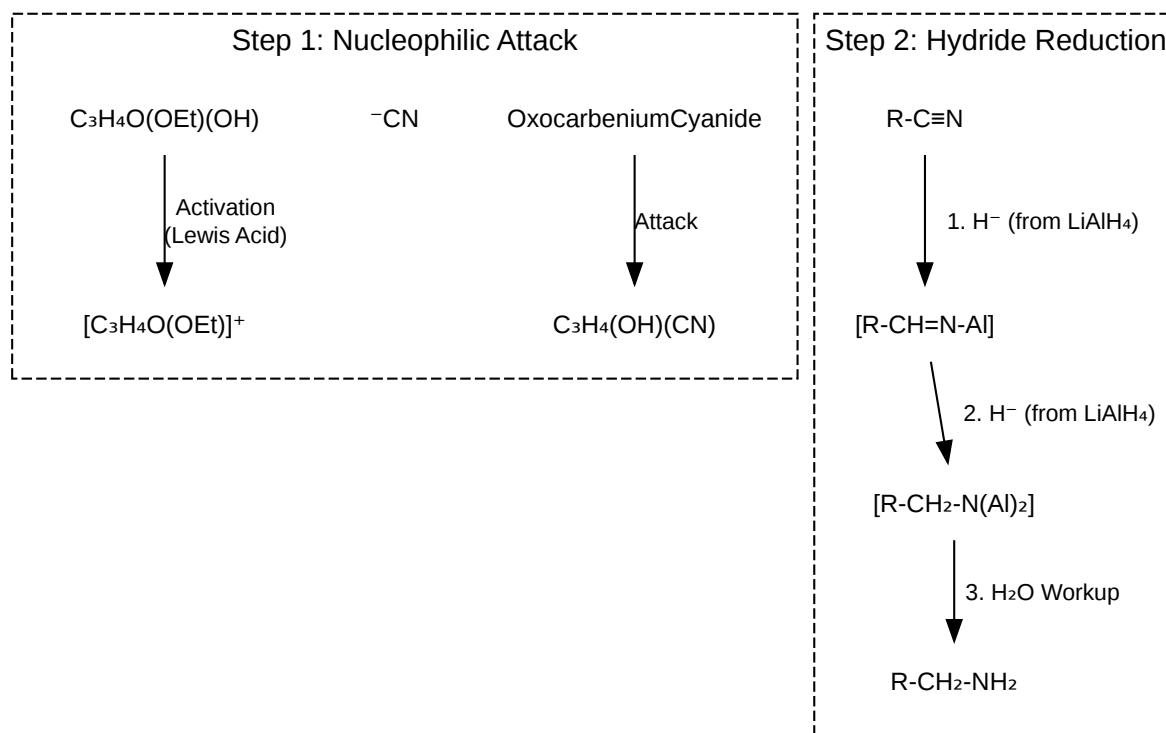
- Step 1: Cyanohydrin Formation: Nucleophilic addition of a cyanide equivalent to the latent carbonyl of the hemiacetal to form the key intermediate, 1-hydroxycyclopropanecarbonitrile.
- Step 2: Nitrile Reduction: Chemoselective reduction of the nitrile group to a primary amine, yielding the target molecule, **1-(Aminomethyl)cyclopropanol**.

This approach is designed for efficiency, scalability, and reproducibility in a standard laboratory setting.

Visualized Synthetic Workflow



Key Mechanistic Steps

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References

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